

Diethyl 1-Methylimidazole-4,5-dicarboxylate molecular structure and weight

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Compound of Interest

Compound Name: *Diethyl 1-Methylimidazole-4,5-dicarboxylate*

Cat. No.: B179992

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An In-depth Technical Guide to **Diethyl 1-Methylimidazole-4,5-dicarboxylate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, properties, and synthesis of **Diethyl 1-Methylimidazole-4,5-dicarboxylate**, a heterocyclic compound of interest in medicinal chemistry and materials science.

Molecular Structure and Properties

Diethyl 1-Methylimidazole-4,5-dicarboxylate is a substituted imidazole derivative with two ethyl ester groups at positions 4 and 5 of the imidazole ring and a methyl group at the 1-position. Its chemical structure and key properties are summarized below.

Table 1: Physicochemical Properties of **Diethyl 1-Methylimidazole-4,5-dicarboxylate**

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₄ N ₂ O ₄	[1]
Molecular Weight	226.23 g/mol	
CAS Number	1210-92-0	

Note: Experimentally determined values for properties such as melting point, boiling point, and density for this specific compound are not consistently available in the public domain. Researchers should verify these properties through experimental analysis.

Molecular Structure Visualization

The two-dimensional structure of **Diethyl 1-Methylimidazole-4,5-dicarboxylate** is depicted below, illustrating the arrangement of its constituent atoms and functional groups.

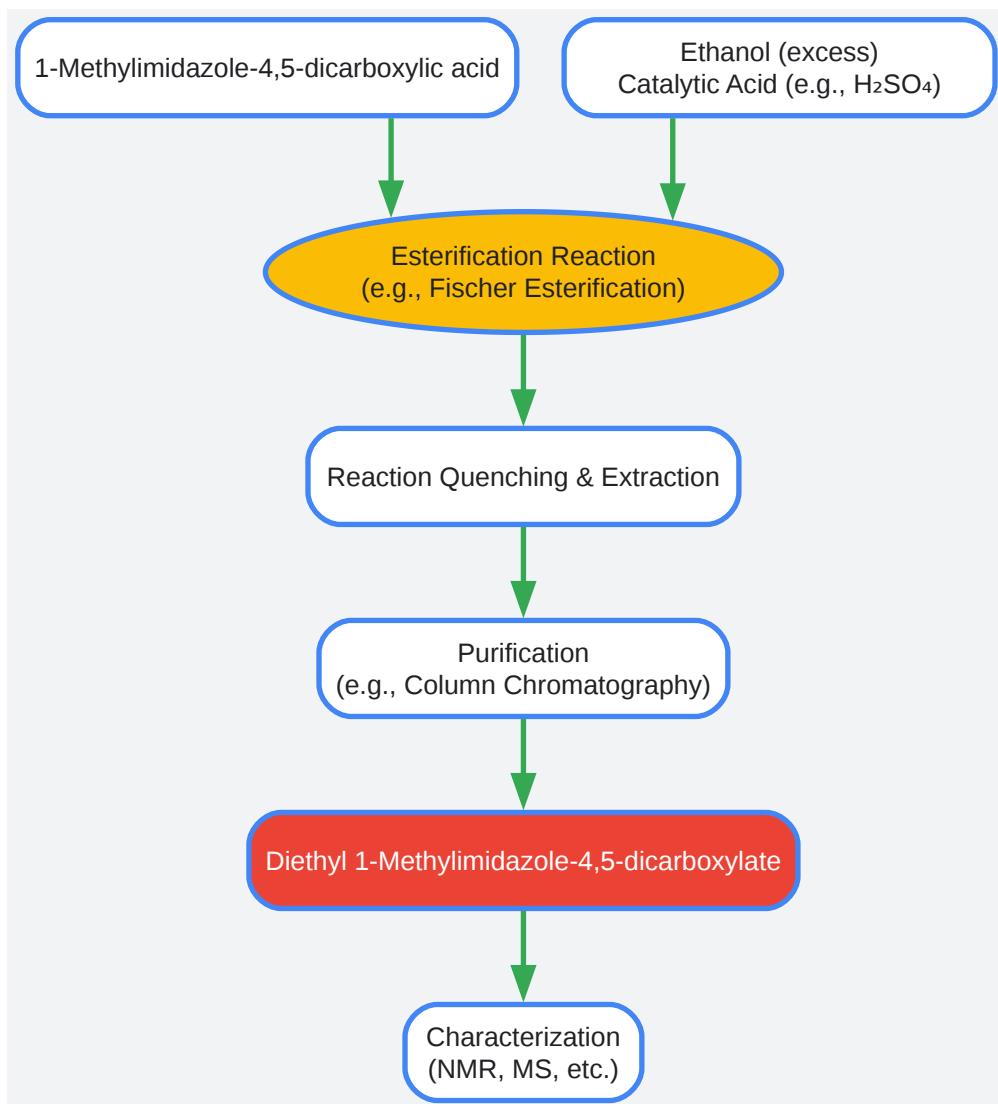
Caption: Molecular structure of **Diethyl 1-Methylimidazole-4,5-dicarboxylate**.

Experimental Protocols

Detailed experimental protocols for the synthesis of **Diethyl 1-Methylimidazole-4,5-dicarboxylate** are not readily available in peer-reviewed literature. However, a general synthetic approach can be inferred from the preparation of analogous imidazole dicarboxylates. A plausible synthetic pathway would involve the esterification of 1-methylimidazole-4,5-dicarboxylic acid.

General Synthetic Workflow (Hypothetical)

The following diagram outlines a potential workflow for the synthesis of **Diethyl 1-Methylimidazole-4,5-dicarboxylate**, starting from the corresponding dicarboxylic acid.



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Caption: Hypothetical workflow for the synthesis of the target compound.

Note to Researchers: This proposed synthesis is based on standard organic chemistry principles. The actual reaction conditions, including temperature, reaction time, and purification methods, would require experimental optimization. It is imperative to conduct a thorough literature search for any updated synthetic procedures and to perform all experimental work with appropriate safety precautions in a certified laboratory environment.

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References

- 1. Diethyl 1-Methylimidazole-4,5-dicarboxylate | 1210-92-0 [amp.chemicalbook.com]
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